

Essential Safety and Logistical Information for Handling OPC-14523 Hydrochloride

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Compound of Interest

Compound Name: OPC-14523 hydrochloride

Cat. No.: B3047852

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For researchers, scientists, and drug development professionals, the safe and effective handling of potent pharmaceutical compounds is paramount. This guide provides essential, immediate safety and logistical information for **OPC-14523 hydrochloride**, a serotonin reuptake inhibitor and sigma receptor agonist. Adherence to these procedures is critical to ensure personnel safety and maintain experimental integrity.

Chemical and Physical Properties

A summary of the key quantitative data for **OPC-14523 hydrochloride** is presented below.

Property	Value
Molecular Formula	C23H28ClN3O2 · HCl[1]
Molecular Weight	450.4 g/mol [1]
Appearance	Solid (Assumed, based on hydrochloride salt form)
Melting Point	194–196 °C (for a related compound, LN6023 hydrochloride)[2]
Solubility	No data available

Occupational Exposure Limits (OEL): A specific OEL for **OPC-14523 hydrochloride** has not been established. As a potent pharmaceutical compound, it should be handled with a high

degree of caution in a controlled environment to minimize exposure.[3][4]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **OPC-14523 hydrochloride**. The following equipment should be worn at all times in the laboratory.

- **Body Protection:** A disposable, long-sleeved gown that closes in the back is required.[5] For operations with a higher risk of contamination, "bunny suit" coveralls offering head-to-toe protection should be considered.[5] Protective garments made from materials like DuPont™ Tyvek® are recommended for their effectiveness against solid or finished-dose liquid HPAPIs.[6]
- **Hand Protection:** Double-gloving with nitrile gloves is the minimum requirement. Change gloves immediately if they become contaminated.
- **Eye and Face Protection:** Safety glasses with side shields are mandatory. For tasks with a splash hazard, a face shield should also be worn.[5]
- **Respiratory Protection:** Due to the potent nature of the compound and the lack of an established OEL, respiratory protection is crucial. A powered air-purifying respirator (PAPR) is recommended, especially when handling the solid compound outside of a containment system.[3][4] Surgical masks do not provide adequate respiratory protection from drug exposure.[5]
- **Foot Protection:** Slip-on shoe covers should be worn over laboratory-appropriate footwear.[5]

Operational Plan for Safe Handling

The following step-by-step guidance outlines the safe handling of **OPC-14523 hydrochloride** from receipt to disposal.

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Store the compound in a clearly labeled, sealed container in a designated, well-ventilated, and secure area.

- Follow any specific storage temperature requirements provided by the manufacturer.

2. Engineering Controls:

- All handling of the solid compound, including weighing and preparing solutions, must be conducted in a certified chemical fume hood, a glove box, or a similar containment device.^[3]
- Ensure that the work area is equipped with an eyewash station and a safety shower.

3. Handling and Experimental Procedures:

- Before beginning work, ensure all necessary PPE is donned correctly.
- When weighing the solid compound, use a disposable weigh boat and handle it with care to avoid generating dust.
- For solution preparation, add the solvent to the solid slowly to prevent splashing.
- Clearly label all solutions with the compound name, concentration, date, and your initials.
- After handling, decontaminate all surfaces and equipment with an appropriate solvent (e.g., 70% ethanol), followed by a cleaning agent.

4. Disposal Plan:

- All waste materials, including empty containers, used PPE, and contaminated labware, must be disposed of as hazardous waste.
- Place all solid and liquid waste containing **OPC-14523 hydrochloride** into clearly labeled, sealed hazardous waste containers.
- Follow all institutional and local regulations for the disposal of chemical waste.^[7] Do not pour any waste down the drain.

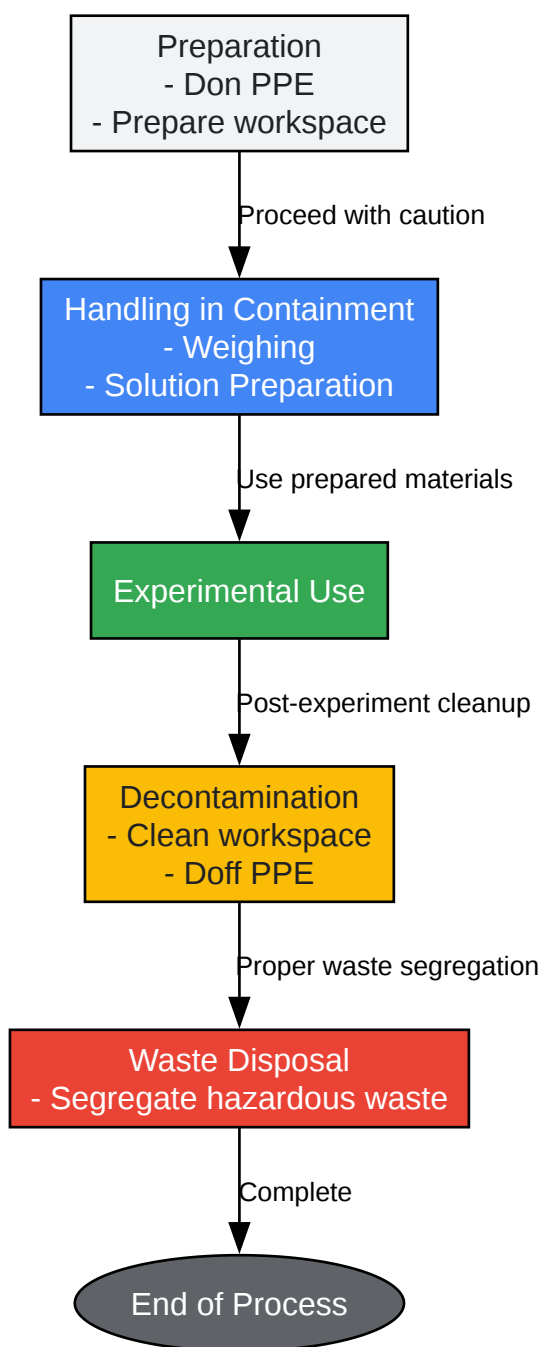
Emergency Procedures

- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention.^[7]

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
[\[7\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[7\]](#)
- Ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.[\[7\]](#)

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **OPC-14523 hydrochloride**.



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Caption: Workflow for Safe Handling of **OPC-14523 Hydrochloride**.

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